

C.I. Direct Blue 75 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B12371567

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In-Depth Technical Guide: C.I. Direct Blue 75

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Direct Blue 75, identified by the Colour Index number 34220 and CAS number 6428-60-0, is a trisazo class dye.^[1] This technical guide provides a comprehensive overview of its chemical structure, known properties, synthesis, and safety information, with a particular focus on its relevance—or lack thereof—to the fields of biological research and drug development. While primarily used in the textile and paper industries, an evaluation of its properties is pertinent for researchers encountering this compound.^[2]

Chemical Structure and Properties

C.I. Direct Blue 75 is a complex trisazo dye, indicating the presence of three azo ($-N=N-$) groups in its molecular structure.^[1] Its systematic name is sodium 7-(4-amino-6-chloro-1,3,5-triazin-2-ylamino)-4-hydroxy-3-((4-(2-hydroxy-1-naphthylazo)-2,5-dimethoxyphenyl)azo)naphthalene-2-sulphonate.

Physicochemical Properties

A summary of the known physicochemical properties of **C.I. Direct Blue 75** is presented in the table below. It is noteworthy that detailed quantitative data, such as UV-Vis absorption maxima and molar absorptivity, are not readily available in the public domain.

Property	Value	Reference
C.I. Name	Direct Blue 75	[1]
C.I. Number	34220	[1]
CAS Number	6428-60-0	[1]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Appearance	Blue Powder	[2]
Solubility	Soluble in water	[1][2]
Chemical Class	Trisazo	[1]

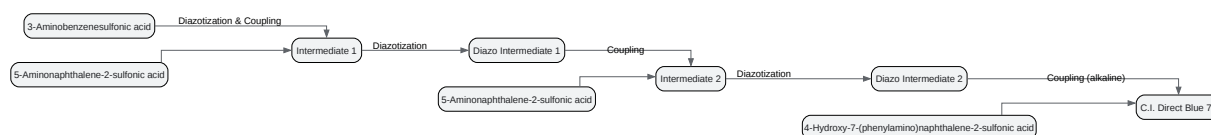
Fastness Properties

The resistance of the dye to fading upon exposure to light and washing is a critical parameter in its industrial applications.

Property	Rating	Reference
Light Fastness	4-5	[2]
Washing Fastness	2-3	[2]

Synthesis

The synthesis of **C.I. Direct Blue 75** is a multi-step process involving a series of diazotization and coupling reactions.[1]



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Caption: Synthesis pathway of **C.I. Direct Blue 75**.

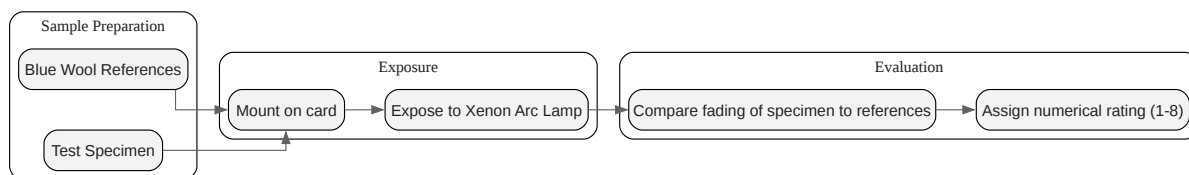
The manufacturing process begins with the diazotization of 3-aminobenzenesulfonic acid, which is then coupled with 5-aminonaphthalene-2-sulfonic acid.^[1] The resulting product undergoes a second diazotization and is subsequently coupled with another molecule of 5-aminonaphthalene-2-sulfonic acid.^[1] A final diazotization reaction is followed by coupling with 4-hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid under alkaline conditions to yield **C.I. Direct Blue 75**.^[1]

Experimental Protocols

Standardized methods are employed to determine the fastness properties of dyes.

Light Fastness Testing (ISO 105-B02)

This protocol is designed to determine the resistance of the color of textiles to the action of an artificial light source that represents natural daylight.

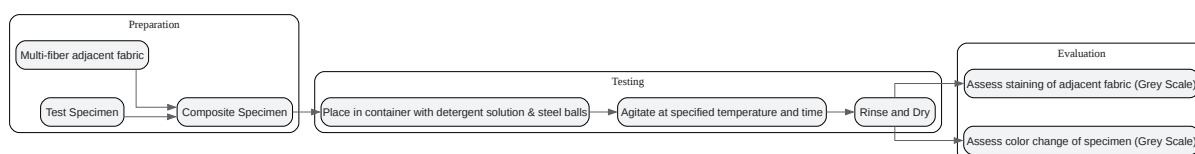


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Caption: Workflow for ISO 105-B02 light fastness testing.

Wash Fastness Testing (ISO 105-C06)

This method assesses the resistance of the color of textiles to domestic and commercial laundering procedures.



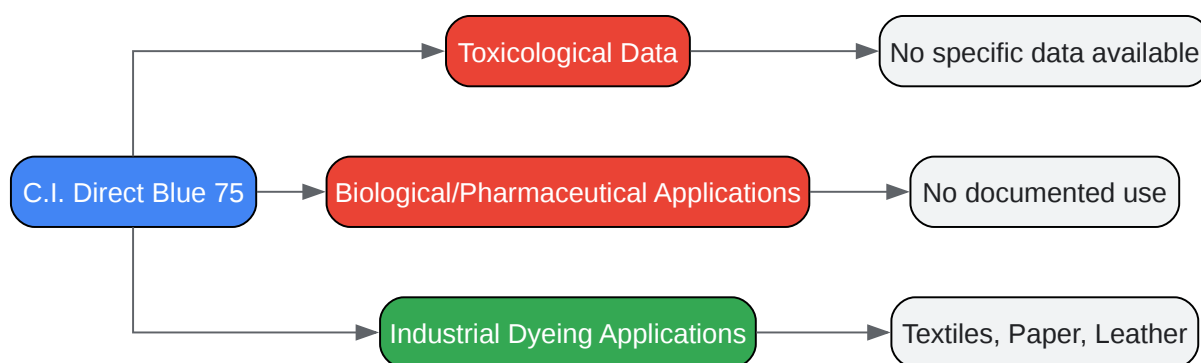
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Caption: Workflow for ISO 105-C06 wash fastness testing.

Toxicological and Biological Profile

There is a significant lack of publicly available toxicological data specific to **C.I. Direct Blue 75**. General concerns for azo dyes include the potential for reductive cleavage of the azo bonds to form aromatic amines, some of which are known to be mutagenic or carcinogenic. However, without specific studies on **C.I. Direct Blue 75**, its toxicological profile remains uncharacterized.

A comprehensive search of scientific literature reveals no documented applications of **C.I. Direct Blue 75** in biological research, as a signaling pathway probe, or in any stage of drug development. Its high molecular weight, ionic nature, and primary application as a textile dye likely preclude it from having the necessary characteristics for a therapeutic agent or a specific biological tool.



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Caption: Application and data availability for **C.I. Direct Blue 75**.

Conclusion

C.I. Direct Blue 75 is a trisazo dye with well-established applications in the coloration of industrial goods. Its chemical synthesis is understood, and its basic properties as a dye have been characterized. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to note the profound lack of data regarding its toxicological profile and any potential for biological or pharmaceutical application. Based on current knowledge, **C.I. Direct Blue 75** is of interest primarily as an industrial chemical and does not appear to have a role in life sciences research.

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